

# Standard Protocols for Administering Carperitide in a Lab Setting: Application Notes

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## Compound of Interest

Compound Name: Carperitide

Cat. No.: B612325

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## Introduction

**Carperitide**, a synthetic analog of human atrial natriuretic peptide (ANP), is a potent vasodilator and diuretic agent. It exerts its effects by binding to the natriuretic peptide receptor-A (NPR-A), leading to an increase in intracellular cyclic guanosine monophosphate (cGMP) in target cells such as vascular smooth muscle cells and kidney cells. This signaling cascade results in vasodilation, natriuresis, and diuresis, making **Carperitide** a subject of significant interest in cardiovascular research, particularly in the context of heart failure. These application notes provide detailed protocols for the preparation and administration of **Carperitide** in common laboratory settings to facilitate reproducible and reliable experimental outcomes.

## Data Presentation

The following tables summarize quantitative data for **Carperitide** administration in various experimental models.

Table 1: In Vivo Administration of **Carperitide**

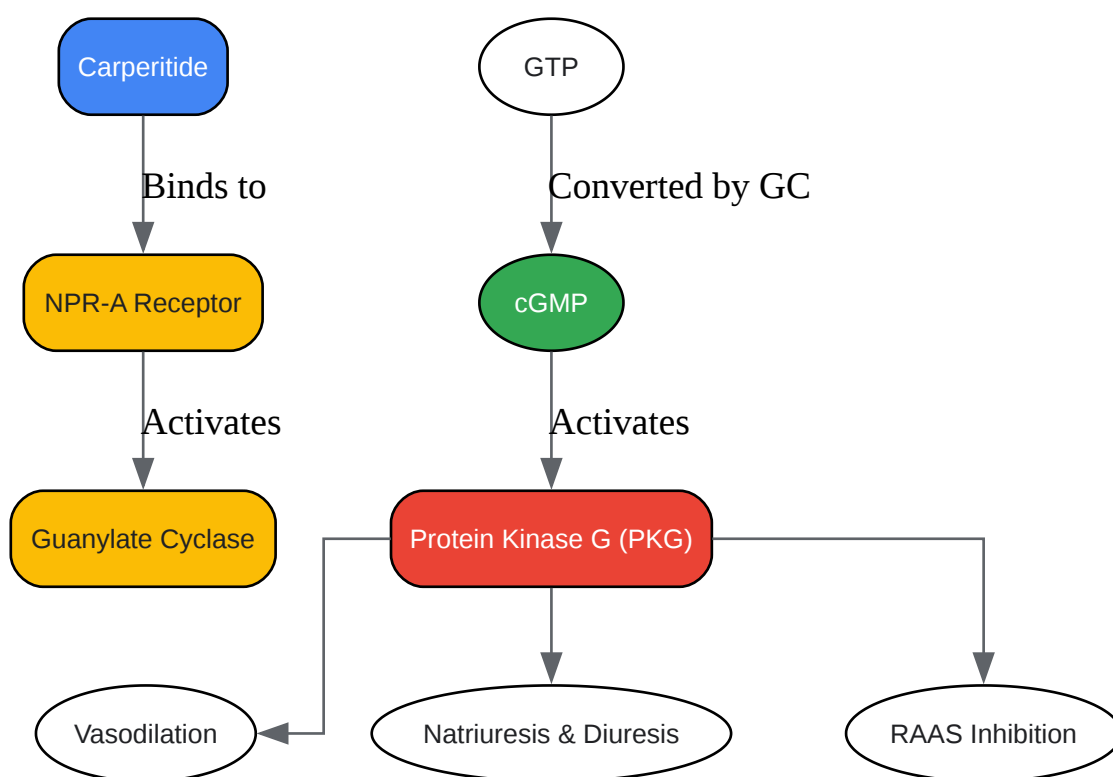
Animal Model	Application	Dosage	Administration Route	Reference(s)
Dog	Acute Congestive Heart Failure	0.1-1 µg/kg/min	Intravenous infusion	
Dog	Low-Output Heart Failure	0.1-1 µg/kg/min	Intravenous infusion (30 min)	
Canine	Coronary Vasodilation	0.1 µg/kg/min	Intracoronary infusion	
Human (Clinical)	Acute Decompensated Heart Failure	0.01-0.05 µg/kg/min	Intravenous infusion (72 h)	
Human (Clinical)	Acute Heart Failure	<0.05 µg/kg/min	Intravenous infusion	

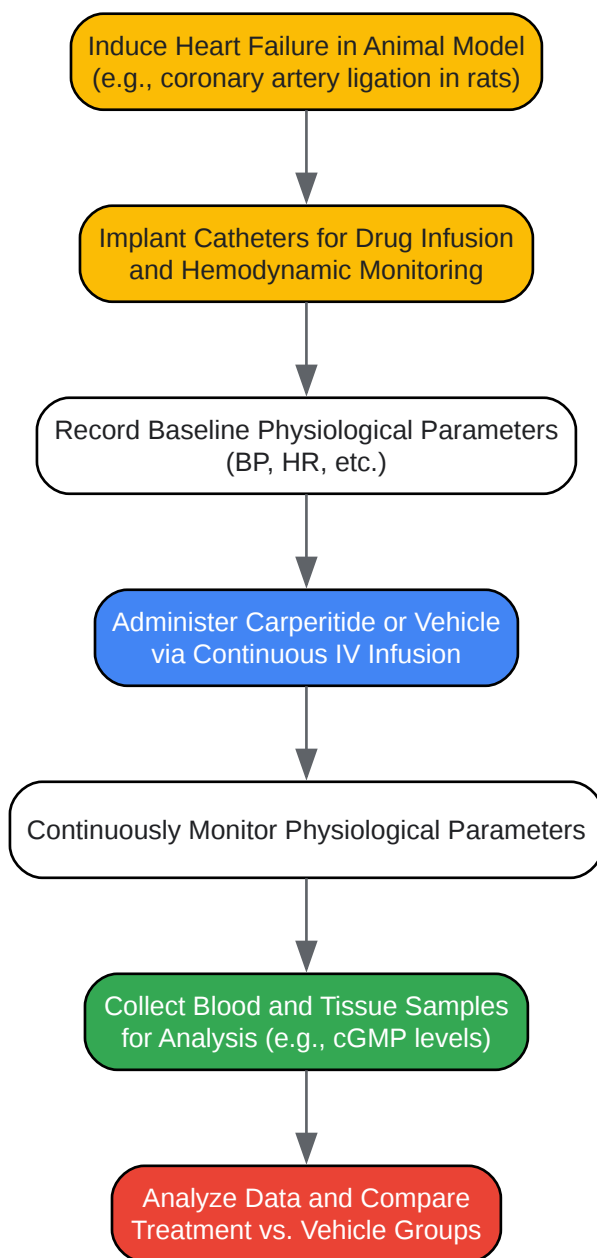
Table 2: Ex Vivo (Isolated Organ) Administration of **Carperitide**

Preparation	Application	Concentration	Perfusion Details	Reference(s)
Isolated Rat Heart (Langendorff)	Ischemia-Reperfusion Injury	0.1 µM	Infusion for 10 min pre-ischemia	

## Signaling Pathway

**Carperitide** mediates its physiological effects through the cGMP signaling pathway. The diagram below illustrates the key steps in this pathway.





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